

# vinyl chloroacetate molecular weight and formula

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## Compound of Interest

Compound Name: *Vinyl chloroacetate*

Cat. No.: *B1346916*

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## Technical Data Sheet: Vinyl Chloroacetate

This document provides core chemical data for **vinyl chloroacetate**, intended for researchers, scientists, and professionals in drug development.

## Chemical Identity and Properties

**Vinyl chloroacetate** is a colorless to light yellow liquid.<sup>[1][2]</sup> It is insoluble in water and has a higher density than water.<sup>[1][2]</sup> Contact with the substance may cause irritation to the skin, eyes, and mucous membranes, and it is considered toxic if ingested, inhaled, or absorbed through the skin.<sup>[1][2]</sup>

The fundamental molecular properties of **vinyl chloroacetate** are summarized below.

Property	Value	Source
Molecular Formula	C4H5ClO2	PubChem[1], ChemBK[3]
Linear Formula	ClCH <sub>2</sub> COOCH=CH <sub>2</sub>	Sigma-Aldrich
Molecular Weight	120.53 g/mol	PubChem[1], Sigma-Aldrich, ChemBK[3]
IUPAC Name	ethenyl 2-chloroacetate	PubChem[1]
CAS Number	2549-51-1	Sigma-Aldrich, ChemicalBook[2]

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## References

- 1. Vinyl chloroacetate | C4H5ClO2 | CID 82156 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Vinyl chloroacetate | 2549-51-1 [chemicalbook.com]
- 3. Vinyl chloroacetate, (Chloroacetic acid vinyl ester) [chembk.com]
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